

# Navigating the Disposal of Ethyl Tetradecanoate-d27: A Comprehensive Guide

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## Compound of Interest

Compound Name: Ethyl Tetradecanoate-d27

Cat. No.: B565284

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **Ethyl Tetradecanoate-d27**, a deuterated form of a long-chain fatty acid ester. While the non-deuterated form, Ethyl Tetradecanoate, is generally not classified as a hazardous substance, it is imperative to handle all chemical waste with diligence and in accordance with local regulations.

## Key Safety and Handling Information

Before disposal, it is crucial to be aware of the physical and chemical properties of Ethyl Tetradecanoate. The following table summarizes key quantitative data extracted from safety data sheets (SDS) for the non-deuterated analogue, which are expected to be very similar for the d27 version.

Property	Value
Molecular Formula	C16H5D27O2
Appearance	Clear Liquid[1][2]
Odor	Slight[1][2]
Melting Point	11 - 12 °C / 51.8 - 53.6 °F[1][2]
Boiling Point	295 °C / 563 °F[1][2]
Flash Point	> 110 °C / > 230 °F[1][2]
Water Solubility	Insoluble[1]

Ethyl Tetradecanoate is not considered a health or environmental hazard under normal conditions.[1] However, good laboratory practices should always be followed. Ensure adequate ventilation and wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling the substance.[1][2]

## Step-by-Step Disposal Protocol

The recommended disposal procedure for **Ethyl Tetradecanoate-d27** involves treating it as chemical waste, regardless of its non-hazardous classification. This ensures a high standard of safety and environmental responsibility.

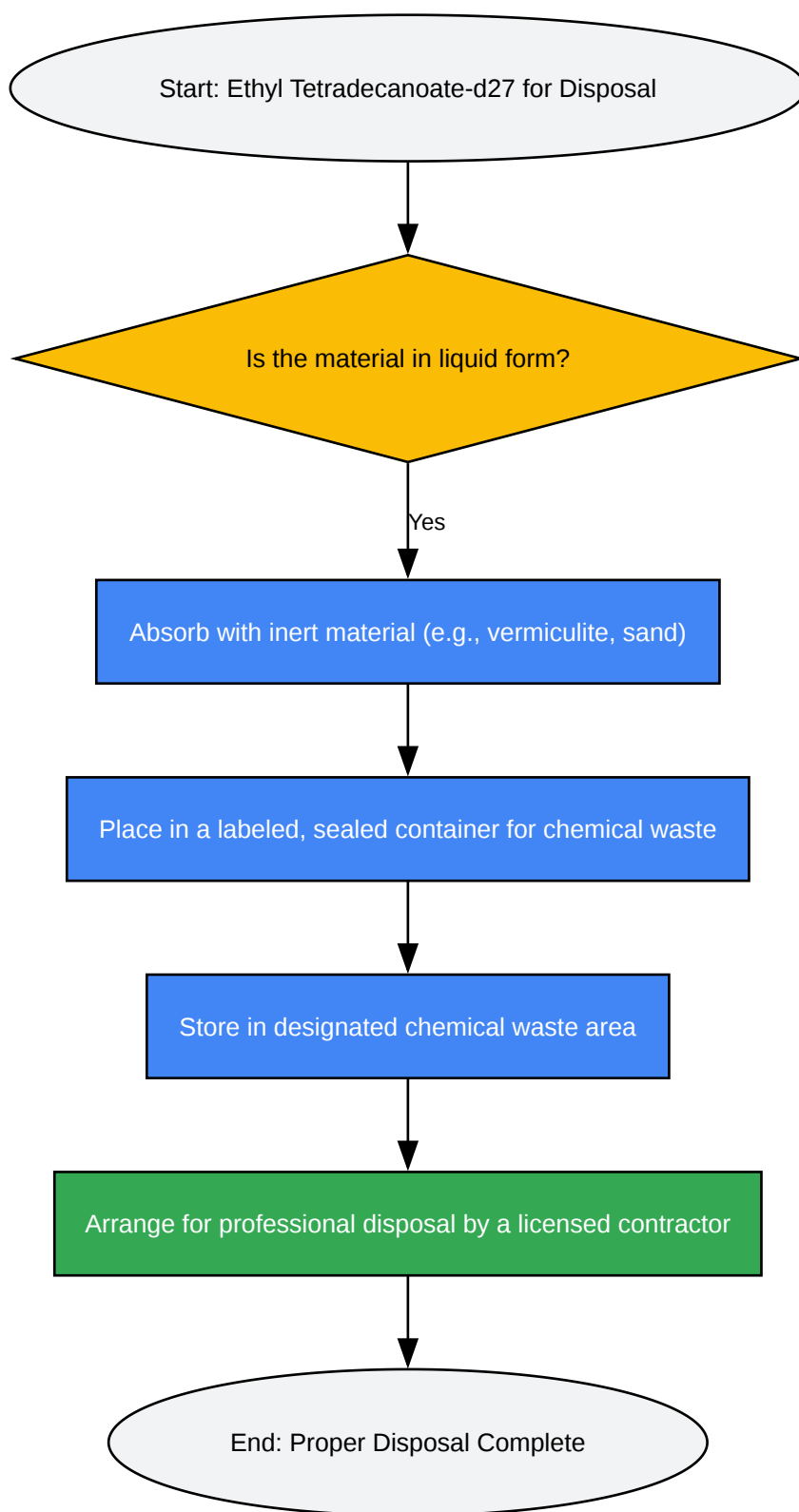
- **Containment:** Absorb the liquid **Ethyl Tetradecanoate-d27** with an inert material, such as vermiculite, dry sand, or earth.[1][2]
- **Collection:** Carefully scoop or sweep up the absorbed material and place it into a suitable, labeled, and closed container for chemical waste.[1][2] Ensure the container is compatible with the chemical.
- **Labeling:** Clearly label the waste container with the full chemical name: "**Ethyl Tetradecanoate-d27** waste".
- **Storage:** Store the sealed waste container in a designated, cool, dry, and well-ventilated chemical waste storage area, away from incompatible materials such as strong oxidizing

agents.[3]

- Professional Disposal: Arrange for the collection and disposal of the chemical waste through a licensed and certified hazardous waste disposal company. Do not dispose of **Ethyl Tetradecanoate-d27** down the drain or in regular trash.[4][5]
- Decontamination: Thoroughly clean any contaminated surfaces and equipment with an appropriate solvent and wash hands after handling.

## Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **Ethyl Tetradecanoate-d27**.



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#### Disposal Workflow for **Ethyl Tetradecanoate-d27**

It is the responsibility of the user to ensure that all waste disposal activities comply with institutional, local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

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